

Safe Disposal of Umbralisib: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Umbralisib*

Cat. No.: *B560156*

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This document provides essential guidance on the proper disposal procedures for **umbralisib**, a PI3K-delta and casein kinase 1-epsilon inhibitor. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting, while also providing context on disposal recommendations for patients.

I. Personal Protective Equipment (PPE) and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **umbralisib** with appropriate personal protective equipment to avoid contact with skin and eyes and to prevent the formation of dust and aerosols.^[1]

Recommended PPE:

- Eye Protection: Tightly fitting safety goggles with side-shields.^{[1][2]}
- Hand Protection: Chemical impermeable gloves.^{[1][2][3]}
- Body Protection: Fire/flammable resistant and impervious clothing.^{[1][2]}
- Respiratory Protection: A suitable respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.^[2]

Always handle **umbralisib** in a well-ventilated area or with appropriate exhaust ventilation.[\[1\]](#)
[\[4\]](#)

II. Disposal Procedures for Umbralisib

There are two primary contexts for **umbralisib** disposal: in a laboratory setting and in a household setting, particularly following the withdrawal of its FDA approval for clinical use.[\[5\]](#)[\[6\]](#)
[\[7\]](#)[\[8\]](#) The procedures for each are distinct.

Feature	Laboratory Disposal	Household Disposal (Post-FDA Withdrawal)
Primary Method	Professional chemical waste disposal service. [1]	Household trash. [5] [6]
Treatment	Controlled incineration with flue gas scrubbing or removal to a licensed chemical destruction plant. [1]	Mix with an unappealing substance (e.g., dirt, cat litter, used coffee grounds). Do not crush the tablets. [5] [6]
Container	Suitable, closed, and clearly labeled containers. [1]	Sealed plastic bag. [5] [6]
Alternative	Not applicable.	Drug take-back locations (e.g., in a pharmacy) are the preferred method if available. [5] [7] [8]
Regulations	Adherence to local, state, and federal environmental regulations is mandatory. [1]	Follow FDA guidelines for patient drug disposal. [5]

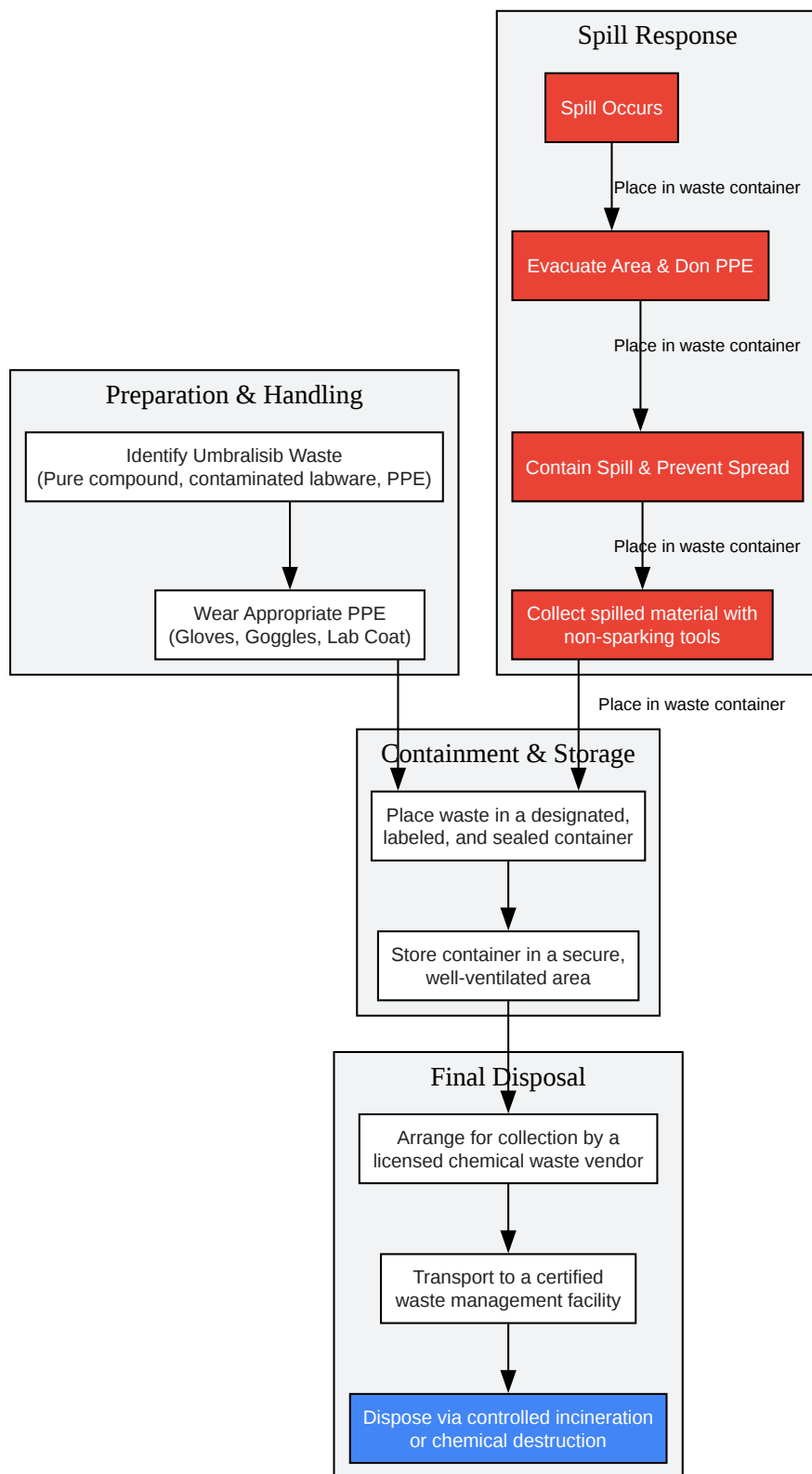
III. Step-by-Step Laboratory Disposal Protocol

- Waste Identification and Segregation:
 - Identify all waste materials contaminated with **umbralisib**, including pure substance, solutions, contaminated labware (e.g., pipette tips, vials), and personal protective equipment.

- Segregate **umbralisib** waste from other laboratory waste streams to ensure proper handling.
- Containment:
 - Collect **umbralisib** waste in a designated, compatible, and properly sealed container.^[1]
 - The container must be clearly labeled as "Hazardous Waste" and specify "**Umbralisib.**"
 - Store the waste container in a designated, well-ventilated, and secure area away from incompatible materials.^{[1][4]}
- Spill Management:
 - In case of a spill, evacuate personnel to a safe area.^[1]
 - Wear appropriate PPE before attempting to clean the spill.
 - Prevent further leakage if it is safe to do so.^[1] Discharge into the environment must be avoided.^{[1][2]}
 - Collect the spilled material using spark-proof tools and place it in a suitable container for disposal.^[1]
- Final Disposal:
 - Arrange for the collection of the hazardous waste by a licensed chemical waste disposal company.
 - The approved disposal methods include controlled incineration with flue gas scrubbing or transfer to a chemical destruction plant.^[1]
 - Do not dispose of **umbralisib** down the drain or in regular trash in a laboratory setting.^[1]

IV. Logical Workflow for Umbralisib Disposal in a Laboratory Setting

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **umbralisib** in a research environment.



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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. targetmol.com [targetmol.com]
- 3. Umbralisib - Safety Data Sheet [chemicalbook.com]
- 4. TGR-1202(Umbralisib)|1532533-67-7|MSDS [dcchemicals.com]
- 5. FDA approval of lymphoma medicine Ukoniq (umbralisib) is withdrawn due to safety concerns | FDA [fda.gov]
- 6. FDA Withdraws Approval for Umbralisib (Ukoniq) Due to Safety Concerns | Medication Safety Resources [ihs.gov]
- 7. targetedonc.com [targetedonc.com]
- 8. onclive.com [onclive.com]
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